

Technical Support Center: 2-Aminobenzamide Scaffold Optimization

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Compound of Interest

Compound Name: 2-Amino-N-(2,6-dioxopiperidin-3-yl)benzamide

CAS No.: 537696-00-7

Cat. No.: B15358894

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Welcome to the 2-Aminobenzamide (2-AB) Optimization Hub. This guide addresses critical challenges in functionalizing the 2-aminobenzamide pharmacophore, primarily for the design of Class I HDAC inhibitors (e.g., Entinostat analogs) and PROTAC degraders.

Current Status: Operational Support Tier: Level 3 (Senior Application Scientist)

Quick Diagnostic: Pharmacophore Integrity Check

Before optimizing linker attachment, verify you are not disrupting the Zinc-Binding Group (ZBG).

- 2-Amino Group (-NH₂): Must remain free. Acts as a hydrogen bond donor to His140/His145 in the HDAC active site.
- Amide Carbonyl (C=O): Must remain free. Chelates the Zn²⁺ ion.[1]

- Target Vector: The primary vector for linker attachment is the Amide Nitrogen (extending to the "Cap" region) or the C5-position (for selectivity tuning).

Module 1: Structural Analysis & Attachment Logic

Q1: I attached a linker to the 2-amino group and lost all biological activity. Why?

Diagnosis: Pharmacophore Disruption. Root Cause: The 2-aminobenzamide moiety functions as a bidentate Zinc-Binding Group (ZBG). The crystallographic binding mode of benzamides (like MS-275/Entinostat) reveals that the 2-amino group and the amide carbonyl form a chelation complex with the active site Zinc ion. Furthermore, the 2-amino group forms critical hydrogen bonds with histidine residues (His140/145) in the catalytic tunnel. Solution:

- Never alkylate or acylate the 2-amino group if HDAC inhibition is the goal.
- Action: Move the attachment point to the Amide Nitrogen (the standard "Linker-Cap" vector) or the C5 aromatic position.

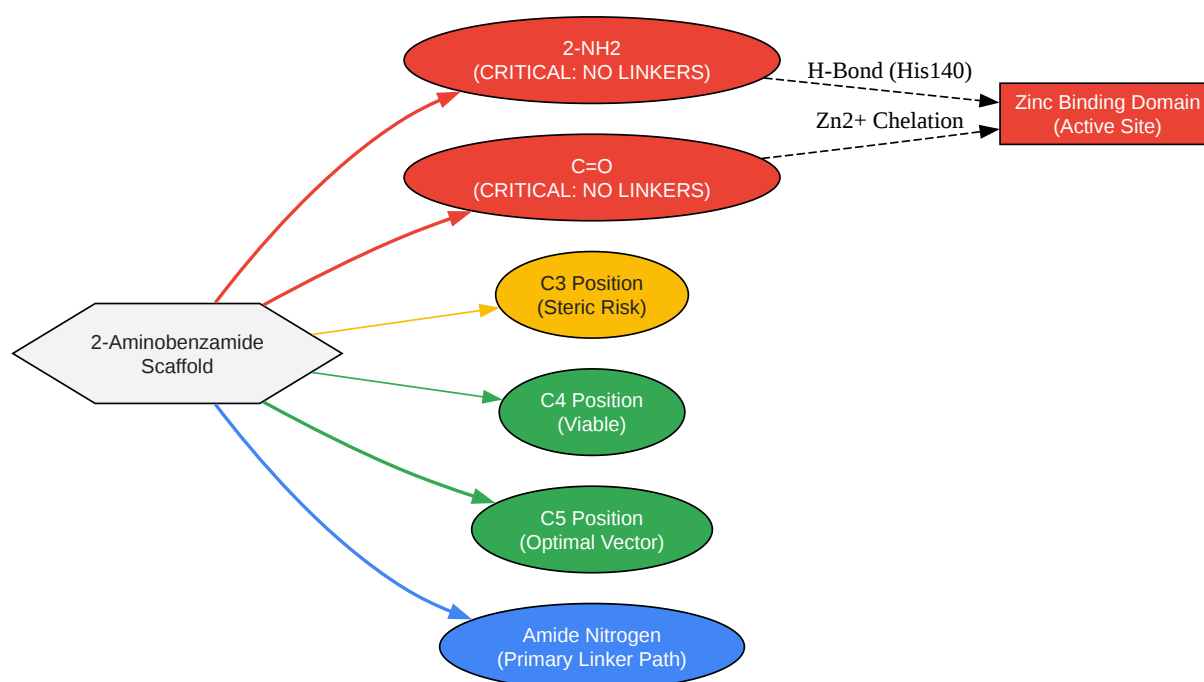
Q2: Which aromatic ring position offers the best vector for PROTAC linker attachment?

Recommendation: Position C5 (Para to the amino group) or Position C4 (Meta to the amino group). Technical Rationale:

- C5 Position: SAR studies indicate that the C5 position is solvent-exposed and tolerates substitution well. Introduction of groups at C5 (e.g., heteroaryls) can actually enhance isoform selectivity (specifically for HDAC1/2) by interacting with the internal cavity residues. This makes it an ideal "exit vector" for PROTAC linkers without sterically clashing with the tunnel walls.
- C4 Position: Also viable, but proximity to the amide linker can sometimes induce conformational strain.

- C3/C6 Positions: Generally avoided due to steric clash with the zinc-binding domain or the tunnel rim.

Visualization: 2-AB Attachment Traffic Light System



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Figure 1: Strategic map of linker attachment points on the 2-aminobenzamide scaffold. Red zones indicate pharmacophore essentials; Green/Blue zones indicate permissible attachment vectors.



Module 2: Synthetic Troubleshooting

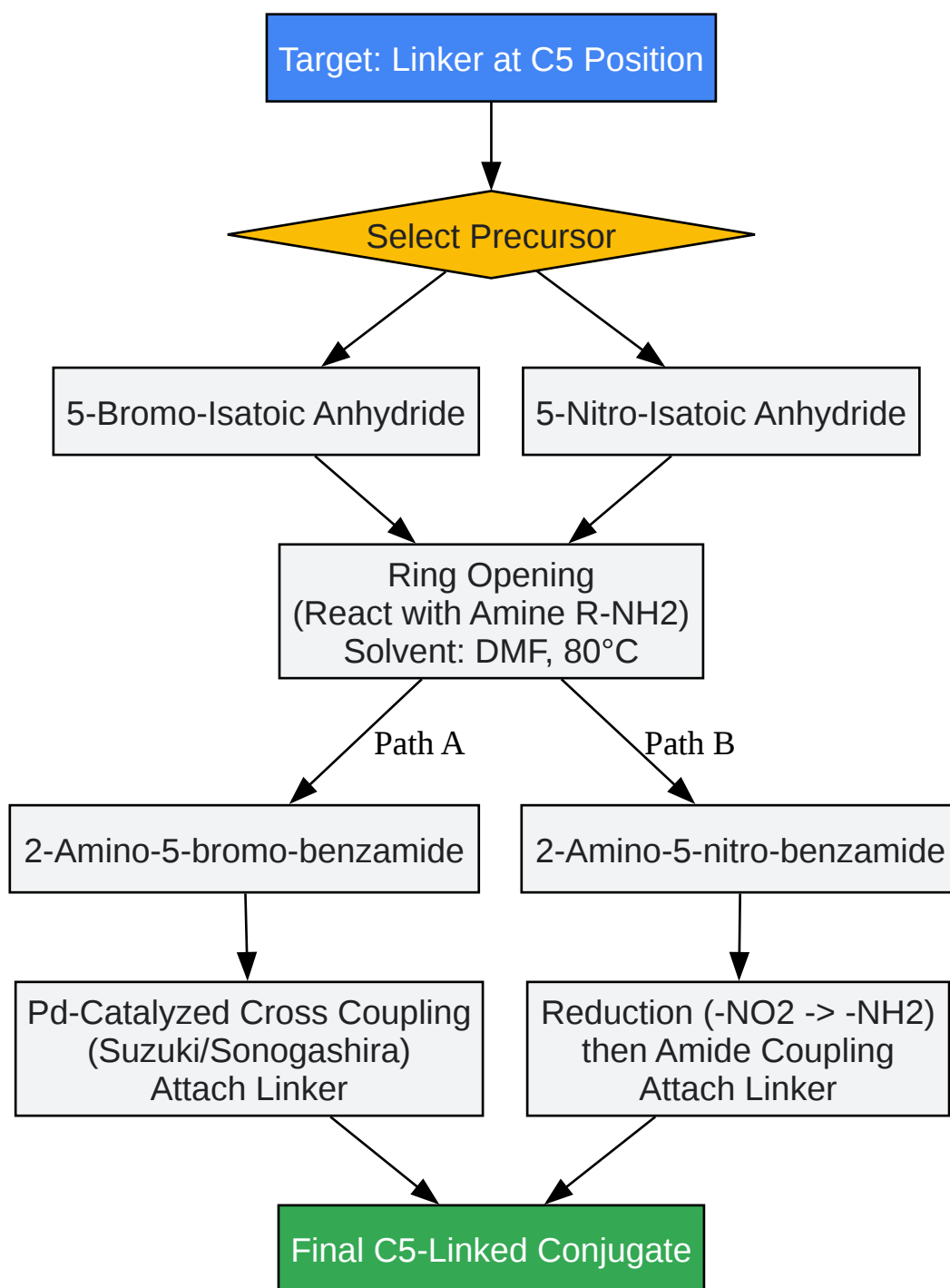
Q3: How do I synthesize C5-functionalized derivatives without affecting the 2-amino group?

Issue: Direct electrophilic substitution on 2-aminobenzamide often leads to mixtures or N-substitution. **Protocol: The Isatoic Anhydride Route** The most robust method utilizes 5-substituted isatoic anhydrides as the starting material. This ensures regioselectivity and protects the aniline nitrogen during the coupling step.

Step-by-Step Workflow:

- **Precursor Selection:** Start with 5-bromo-isatoic anhydride or 5-nitro-isatoic anhydride.
- **Ring Opening:** React the isatoic anhydride with your primary amine linker (R-NH₂).
 - **Conditions:** DMF or Ethanol, 80°C (thermal) or catalytic base (NaOH/DMAP).
 - **Mechanism:**[\[2\]](#)[\[3\]](#)[\[4\]](#) Nucleophilic attack at the carbonyl releases CO₂, yielding the 2-amino-5-substituted-benzamide directly.
- **Functionalization:**
 - If using 5-bromo: Perform Suzuki-Miyaura coupling or Buchwald-Hartwig amination to attach the PROTAC chain.
 - If using 5-nitro: Reduce to amine (Fe/NH₄Cl or H₂/Pd) and perform amide coupling or reductive amination.

Synthetic Decision Tree



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Figure 2: Synthetic workflow for accessing C5-functionalized 2-aminobenzamides via the isatoic anhydride strategy.

Q4: My linker is hydrophobic. How does this affect the 2-AB scaffold's solubility?

Data Analysis: 2-aminobenzamides are generally crystalline and moderately lipophilic. Adding a hydrophobic linker (e.g., alkyl chain) at the Amide N or C5 can drastically reduce aqueous solubility, leading to assay precipitation.

Optimization Table: Linker Physicochemical Effects

Linker Type	Attachment Point	Effect on LogP	Solubility Risk	Recommendation
Alkyl Chain (C4-C8)	Amide Nitrogen	High Increase (+1.5 to +3.0)	High	Use PEG spacers or insert piperazine/piperidine.
PEG Chain (PEG2-4)	Amide Nitrogen	Neutral/Decrease	Low	Ideal for PROTACs to maintain solubility.
Rigid Aryl (Phenyl)	C5 Position	Moderate Increase	Moderate	Good for entropy, but check TPSA.
Heteroaryl (Pyridine)	Amide Nitrogen	Slight Increase	Low	Best Practice: Mimics Entinostat structure ("Cap").

Module 3: Functional Validation

Q5: How do I validate that my linker hasn't killed the HDAC inhibitory activity?

Protocol: Differential Activity Assay

- Enzyme Source: Use recombinant human HDAC1 and HDAC3 (Class I). Avoid HeLa nuclear extracts for initial SAR as they contain mixed isoforms.
- Substrate: Fluorogenic peptide (e.g., Boc-Lys(Ac)-AMC).
- Control: Run side-by-side with Entinostat (MS-275).
- Acceptance Criteria:
 - If IC_{50} increases by >10-fold compared to the parent scaffold -> Linker Steric Clash.
 - If IC_{50} remains <1 μM -> Successful Attachment.

Key Reference Data (SAR Trends):

- Unsubstituted 2-AB: $IC_{50} \sim 10\text{-}50 \mu M$ (Weak)
- N-(Pyridin-3-yl)methoxy linker (Entinostat): $IC_{50} \sim 0.2 - 0.5 \mu M$ (Potent)
- C5-Thienyl substituted 2-AB: $IC_{50} \sim 0.26 \mu M$ (Potent & Selective for HDAC1/2) [1].



References

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